

Spectroscopic and Microscopic Analysis of Homeopathic Gold Compounds: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aurum muriaticum natronatum*

Cat. No.: B8398533

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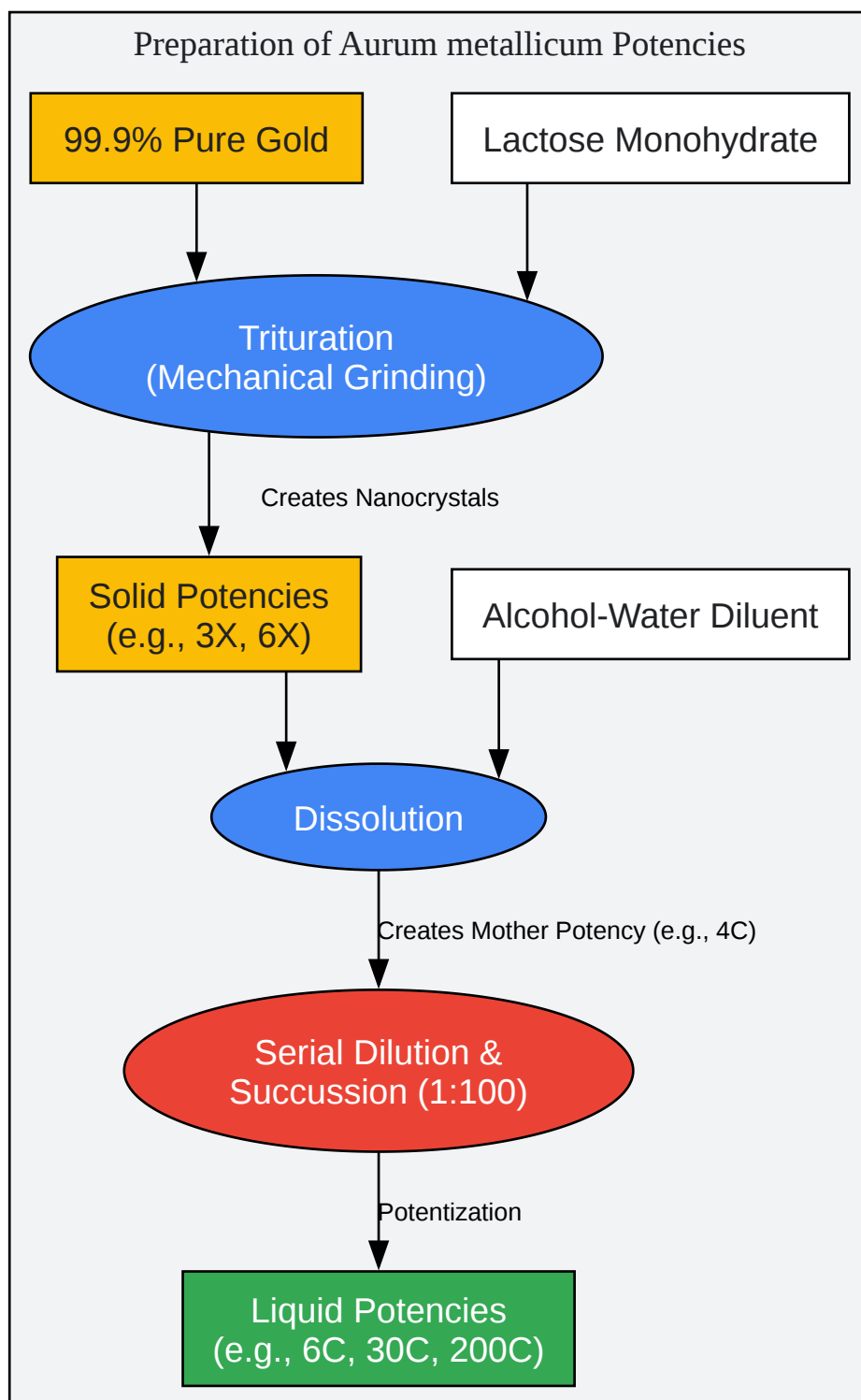
Abstract: This technical guide provides a comprehensive overview of the analytical techniques used to characterize homeopathic preparations of Aurum metallicum (gold). For decades, the composition of high-potency homeopathic remedies has been a subject of scientific debate, largely due to the extreme dilutions involved, which often exceed Avogadro's limit. However, modern analytical methods have provided compelling evidence that these preparations are not merely diluent but contain nanoparticles of the source material.^[1] This document synthesizes findings from multiple studies, detailing the experimental protocols for various spectroscopic and microscopic methods. It presents quantitative data on particle size, elemental composition, and stability, and illustrates the workflows and theoretical models associated with the analysis of these compounds. The intended audience includes researchers, scientists, and professionals in drug development who are interested in the physicochemical nature of homeopathic medicines.

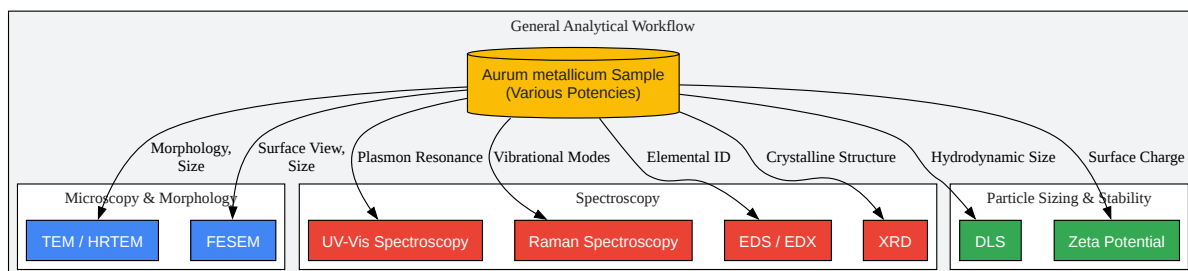
Preparation of Homeopathic Gold (Aurum metallicum)

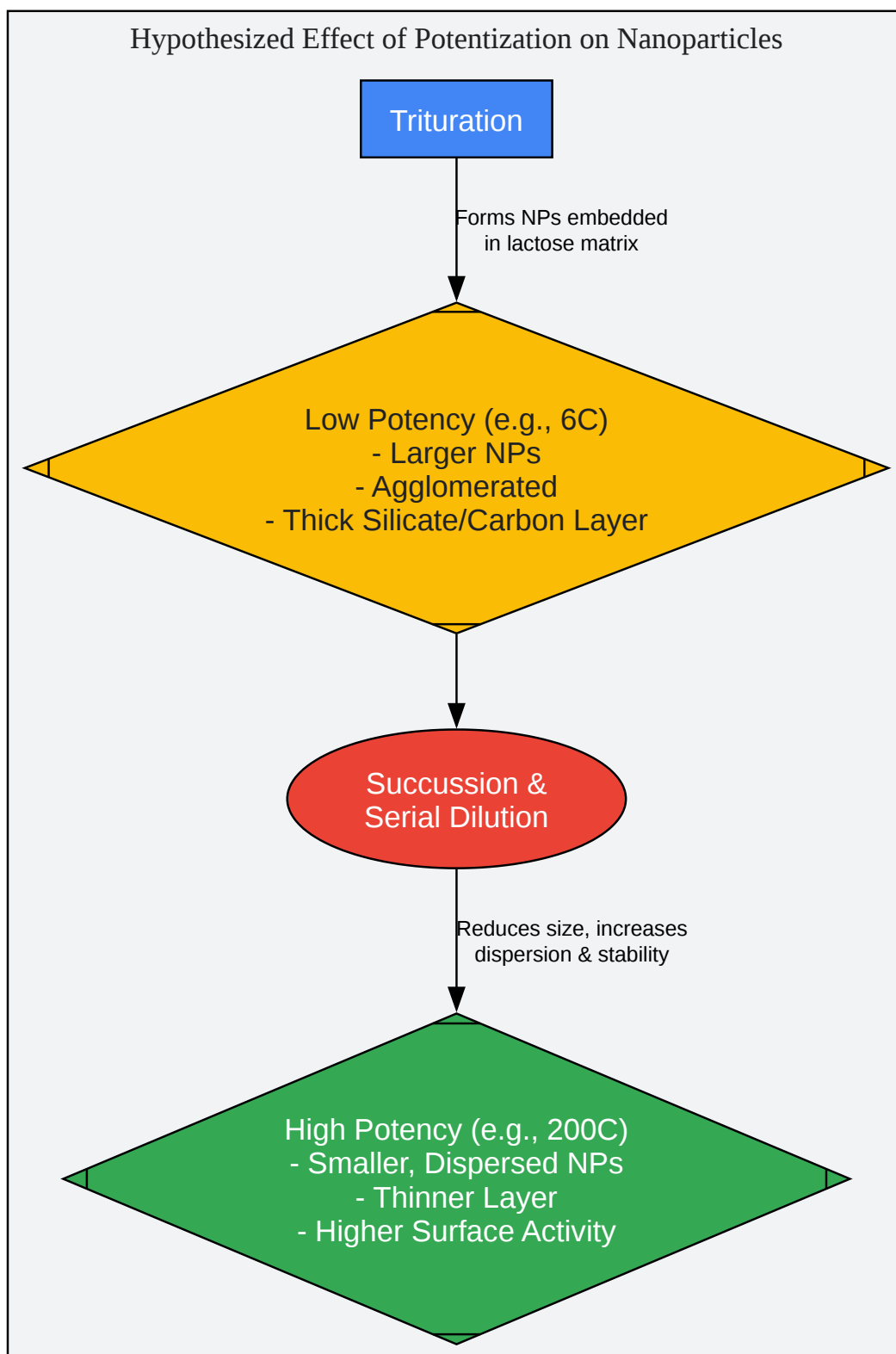
The preparation of homeopathic gold follows a standardized two-part process involving trituration for solid potencies and succussion with serial dilution for liquid potencies. The starting material is typically 99.9% pure metallic gold.^{[2][3]}

1.1 Trituration: The initial potencies are created by a process of mechanical grinding called trituration.^[3] Metallic gold is ground with lactose monohydrate in a mortar and pestle in a stepwise process. For example, to create a 1X potency, one part gold is triturated with nine parts lactose. This process is repeated to create successive potencies (e.g., 3X, 6X).^[2] Studies suggest that this mechanical grinding results in lattice strain, causing the gold particles to fracture and form nano-sized crystalline materials.^{[2][3]}

1.2 Succussion and Serial Dilution: Liquid potencies are prepared from the solid triturations. For instance, Aurum metallicum 6X triturate can be dissolved in a water-alcohol mixture to create a 4C potency.^[2] Subsequent liquid potencies (e.g., 6C, 30C, 200C, and higher) are made by serially diluting the preceding potency, typically in a 1:100 ratio, with vigorous shaking (succussion) at each step.^[4] This combined process of dilution and succussion is known as potentization.







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